

Best practices for handling and disposing of SCH-1473759 hydrochloride.

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Compound of Interest

Compound Name: SCH-1473759 hydrochloride

Cat. No.: B1139431

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Technical Support Center: SCH-1473759 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the best practices for handling, storing, and disposing of **SCH-1473759 hydrochloride**. It also includes troubleshooting guides and frequently asked questions (FAQs) for common experimental procedures.

Safety, Handling, and Disposal

SCH-1473759 hydrochloride is a potent Aurora kinase inhibitor and requires careful handling to ensure personnel safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary:

- Harmful if swallowed.^[1]
- Very toxic to aquatic life with long-lasting effects.^[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Compatible chemical-resistant gloves.
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

Storage:

- Store in a tightly sealed container in a dry, cool, and well-ventilated place.
- Short-term storage (up to 1 month): -20°C.[\[2\]](#)
- Long-term storage (up to 6 months): -80°C.[\[2\]](#)
- Protect from moisture.

Disposal

- Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Do not release into the environment.[\[1\]](#)
- Collect spillage.[\[1\]](#)

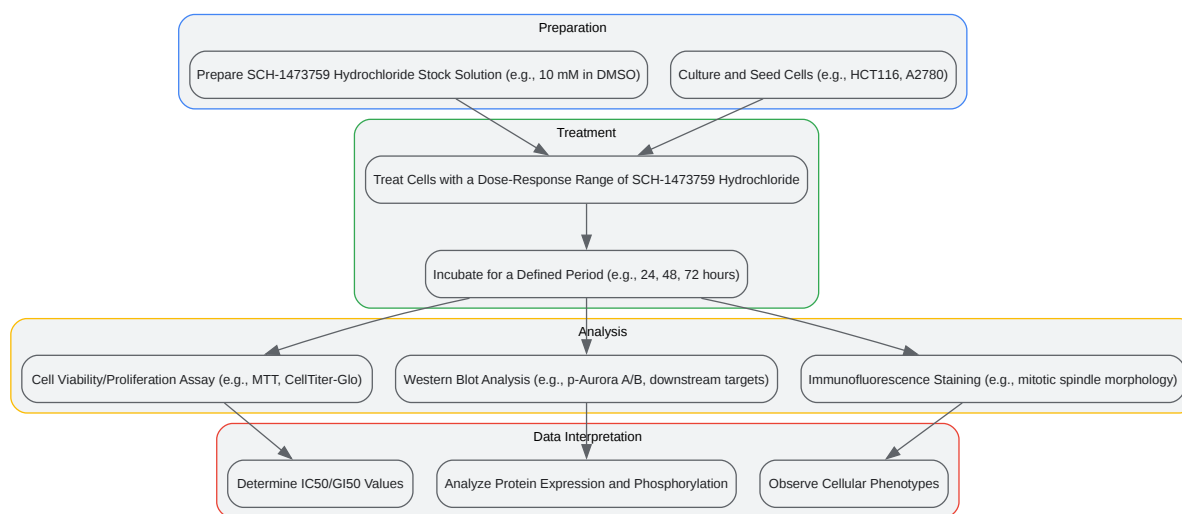
Physicochemical and Stability Data

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₇ ClN ₈ OS	[1]
Molecular Weight	463.00 g/mol	[2]
Appearance	White to yellow solid	[2]
Solubility	DMSO: ≥ 10 mM H ₂ O: 8.33 mg/mL (with ultrasonic and warming to 60°C)	[2][3]
Chemical Stability	Stable under recommended storage conditions.	[1]

Experimental Protocols & Troubleshooting

This section provides guidance for common experimental workflows and troubleshooting tips.

Experimental Workflow for In Vitro Studies



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Caption: A typical workflow for in vitro evaluation of **SCH-1473759 hydrochloride**.

FAQs and Troubleshooting Guide

Question: My IC50 value for **SCH-1473759 hydrochloride** is higher than expected. What could be the issue?

Possible Cause	Troubleshooting Step
Compound Instability	Prepare fresh dilutions from a frozen stock for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.
High Cell Seeding Density	Optimize cell seeding density. Too many cells can deplete the compound or mask its effects.
Incorrect ATP Concentration (in kinase assays)	If performing a biochemical kinase assay, ensure the ATP concentration is at or near the K_m for the enzyme. High ATP levels can compete with ATP-competitive inhibitors.
Cell Line Resistance	Different cell lines exhibit varying sensitivity. Consider using a more sensitive cell line as a positive control.

Question: I am not seeing a decrease in the phosphorylation of Aurora A or B after treatment. What should I check?

Possible Cause	Troubleshooting Step
Suboptimal Treatment Time	Perform a time-course experiment (e.g., 6, 12, 24 hours) to determine the optimal time point for observing changes in phosphorylation.
Antibody Quality	Ensure the primary antibody for phosphorylated Aurora A/B is validated and used at the recommended dilution. Include a positive control (e.g., cells treated with a known Aurora kinase activator or arrested in mitosis).
Lysate Preparation	Use phosphatase inhibitors in your lysis buffer to preserve the phosphorylation status of your proteins of interest.
Compound Concentration	The concentration of SCH-1473759 hydrochloride may be too low. Try a higher concentration based on reported IC50 values.

Question: I am observing unexpected off-target effects. How can I confirm the phenotype is due to Aurora kinase inhibition?

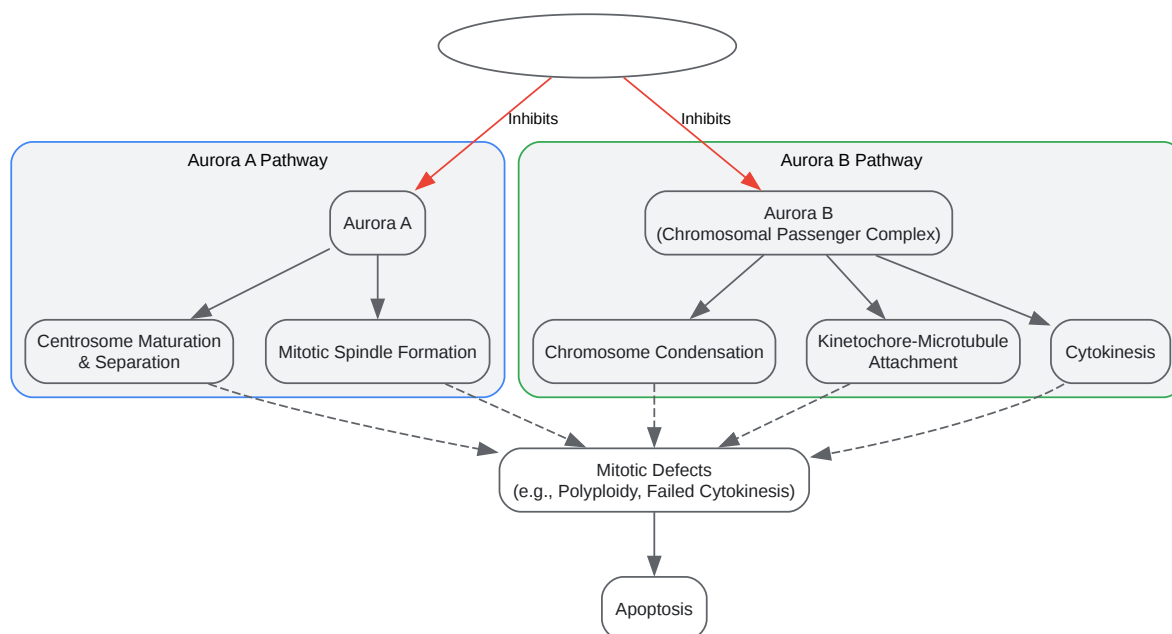
Possible Cause	Troubleshooting Step
Inhibition of Other Kinases	SCH-1473759 hydrochloride is known to inhibit other kinases such as Src family kinases, Chk1, and VEGFR2 at certain concentrations.[2] Consider using a more selective Aurora kinase inhibitor as a control to compare phenotypes.
Cellular Context	The observed phenotype may be specific to the cell line being used. Test the compound in multiple cell lines to see if the effect is consistent.
Rescue Experiment	If possible, perform a rescue experiment by overexpressing a drug-resistant mutant of Aurora A or B to see if the phenotype is reversed.

Mechanism of Action and Signaling Pathway

SCH-1473759 hydrochloride is an inhibitor of Aurora A and Aurora B kinases, with IC50 values of 4 nM and 13 nM, respectively.[2] These kinases are critical regulators of mitosis.

- Aurora A is involved in centrosome maturation and separation, and the formation of the mitotic spindle.
- Aurora B is a component of the chromosomal passenger complex and is essential for proper chromosome condensation, kinetochore-microtubule attachments, and cytokinesis.

Inhibition of Aurora A and B leads to defects in mitotic progression, such as failed cytokinesis, polyploidy, and ultimately, apoptosis in cancer cells.



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Caption: Simplified signaling pathway of Aurora A and B kinases and the point of inhibition by **SCH-1473759 hydrochloride**.

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